

Navigating the Safe Handling of 2,5-Dimethyl-2-hexanol: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Dimethyl-2-hexanol

Cat. No.: B1294443

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling protocols for **2,5-Dimethyl-2-hexanol**, a tertiary alcohol utilized in various chemical syntheses. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing risks associated with the use of this flammable and potentially hazardous chemical. This document summarizes key quantitative data, outlines emergency procedures, and provides detailed experimental context for safety assessments.

Core Safety and Physical Properties

2,5-Dimethyl-2-hexanol is a flammable liquid and vapor that requires careful handling to prevent ignition.^[1] It is harmful if swallowed and can cause skin and serious eye irritation.^{[2][3]} The following tables summarize the critical safety and physical data for **2,5-Dimethyl-2-hexanol**.

Table 1: Physical and Chemical Properties of **2,5-Dimethyl-2-hexanol**

Property	Value	Source
Molecular Formula	C8H18O	[2] [4] [5] [6]
Molecular Weight	130.23 g/mol	[2] [4] [6]
Appearance	Clear, colorless liquid	[4] [5]
Boiling Point	143 °C	[7]
Melting Point	-57 °C (lit.)	[2]
Flash Point	52 °C (lit.)	[2]
Density	0.8198 g/cm ³	[5]
Solubility	Soluble in polar solvents like water and also in non-polar solvents. [4] [5]	[4] [5]

Table 2: Toxicological Data

Hazard	Classification	Precautionary Statement	Source
Acute Oral Toxicity	Harmful if swallowed (Category 4)	H302: Harmful if swallowed. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P330: Rinse mouth.	[2][3]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	H315: Causes skin irritation. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362+P364: Take off contaminated clothing and wash it before reuse.	[2][3]
Serious Eye Damage/Irritation	Causes serious eye damage (Category 1)	H318: Causes serious eye damage. P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.	[2][3]

		Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER/doctor.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Category 3)	H335: May cause respiratory irritation. P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER/doctor if you feel unwell. [2][3]

Table 3: Fire and Explosion Hazard Data

Hazard	Classification	Precautionary Statement	Source
Flammability	Flammable liquid and vapor (Category 3)	H226: Flammable liquid and vapor. P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P240: Ground and bond container and receiving equipment. P242: Use non-sparking tools. P243: Take action to prevent static discharges.	[1]
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide.	[2]	
Fire-fighting Procedures	Wear self-contained breathing apparatus for firefighting if necessary.	[2]	

Experimental Protocols for Safety Assessment

While specific experimental data for **2,5-Dimethyl-2-hexanol** from individual studies are not detailed in the provided safety data sheets, the hazard classifications are based on standardized testing protocols. For drug development and research applications requiring in-house verification or further investigation, the following standard methodologies are recommended:

- **Flash Point Determination:** The flash point of a volatile material is the lowest temperature at which its vapors will ignite in air when given an ignition source. Standard methods for determining the flash point of flammable liquids include the Tag Closed Cup Tester (ASTM D56) for liquids with a flash point below 93°C and the Pensky-Martens Closed Cup Tester (ASTM D93) for a wider range of liquids. The choice of method depends on the expected flash point and the viscosity of the substance.
- **Acute Oral Toxicity (LD50):** The median lethal dose (LD50) is a measure of the lethal dose of a toxin, radiation, or pathogen. The value of LD50 for a substance is the dose required to kill half the members of a tested population after a specified test duration. The OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method) is a commonly used protocol that uses a stepwise procedure with a small number of animals per step to classify the substance into one of five toxicity classes.
- **Skin Irritation/Corrosion:** To assess the potential of a substance to cause skin irritation or corrosion, the OECD Guideline 404 (Acute Dermal Irritation/Corrosion) is employed. This method involves the application of the test substance to the skin of experimental animals (typically rabbits) and observing the effects over a period of time. In vitro methods, such as those using reconstructed human epidermis models, are also increasingly used as alternatives to animal testing.
- **Eye Irritation/Corrosion:** The potential for a chemical to cause serious eye damage or irritation is typically assessed using the OECD Guideline 405 (Acute Eye Irritation/Corrosion). This test, often referred to as the Draize test, involves applying the test substance to the eye of an experimental animal and observing the effects on the cornea, iris, and conjunctiva. As with skin irritation testing, in vitro alternatives are becoming more prevalent.

Handling and Storage Procedures

Proper handling and storage are paramount to preventing accidents and ensuring the safety of laboratory personnel.

Handling:

- Avoid contact with skin and eyes.[2]

- Avoid inhalation of vapor or mist.[\[2\]](#)
- Use only in a well-ventilated area.[\[2\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
- Use non-sparking tools and take precautionary measures against static discharges.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[1\]](#)[\[2\]](#)

Storage:

- Store in a cool, well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[7\]](#)

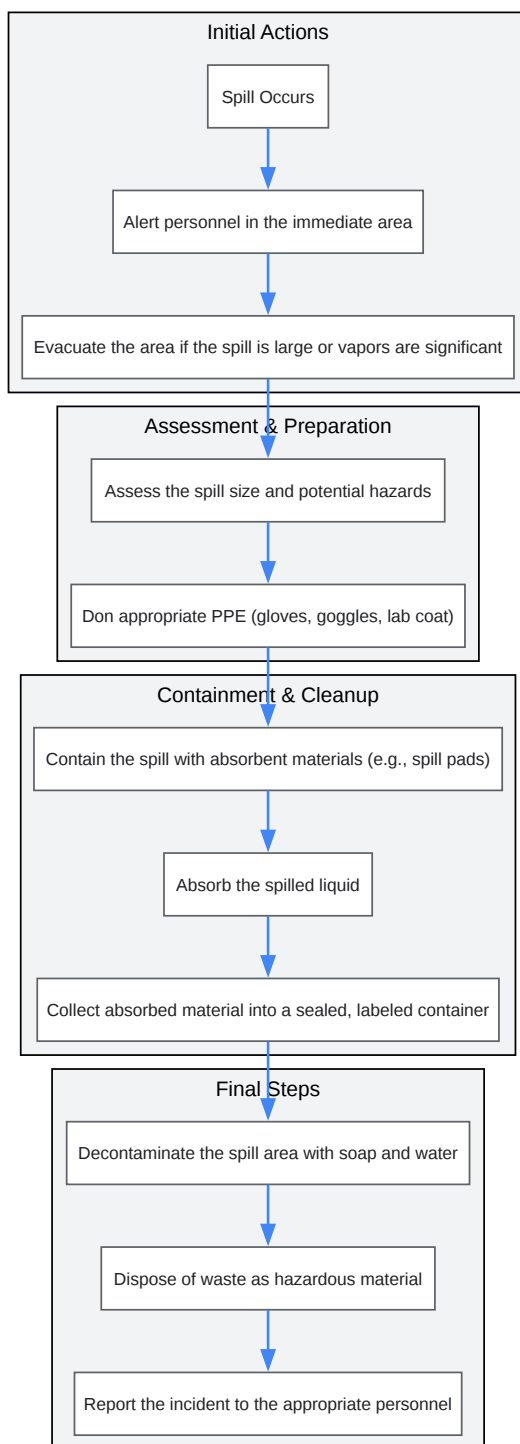
Emergency Procedures

In the event of an emergency, prompt and correct action is critical. The following workflows outline the necessary steps for handling spills and exposures.

Spill Response Workflow

A chemical spill should be handled promptly and safely. The following diagram illustrates the logical steps for responding to a **2,5-Dimethyl-2-hexanol** spill.

Workflow for 2,5-Dimethyl-2-hexanol Spill Response

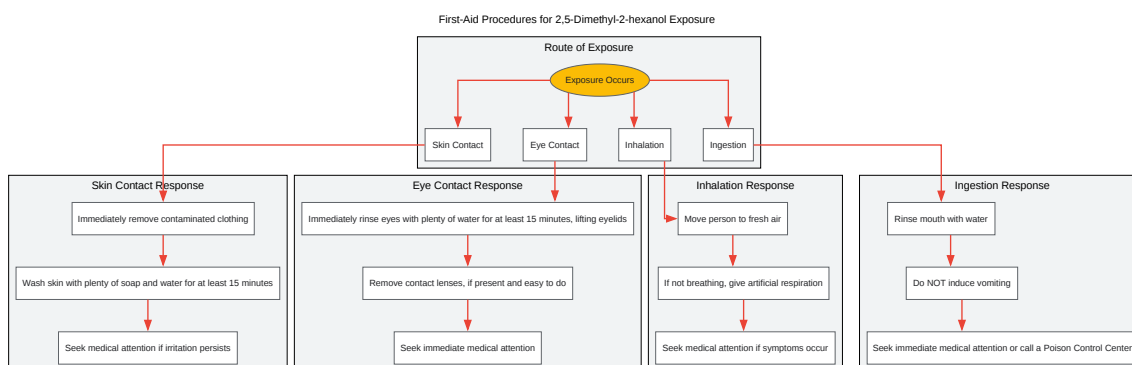


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Caption: Logical workflow for responding to a **2,5-Dimethyl-2-hexanol** spill.

First-Aid Procedures

Immediate first aid can significantly reduce the severity of injuries resulting from chemical exposure. The following diagram outlines the appropriate first-aid measures for different routes of exposure to **2,5-Dimethyl-2-hexanol**.



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Caption: First-aid workflow for exposure to **2,5-Dimethyl-2-hexanol**.

Disposal Considerations

Waste generated from the use of **2,5-Dimethyl-2-hexanol**, including contaminated absorbent materials from spills, must be disposed of as hazardous waste.[1][8] Containers should be tightly sealed, properly labeled, and disposed of in accordance with local, state, and federal regulations.[8] Do not dispose of this chemical into the environment.[1]

By adhering to the information and procedures outlined in this guide, researchers, scientists, and drug development professionals can safely handle **2,5-Dimethyl-2-hexanol** and mitigate the risks associated with its use. Always consult the most recent Safety Data Sheet (SDS) for the specific product in use before handling.

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